

2-Pentanethiol: A Comprehensive Technical Guide to its Physicochemical Properties

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Compound of Interest

Compound Name: 2-Pentanethiol

Cat. No.: B1584482

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a detailed overview of the boiling point and vapor pressure of **2-Pentanethiol** (CAS No. 2084-19-7), a crucial organosulfur compound. Understanding these fundamental physicochemical properties is paramount for its application in various research and development settings, including its use as a flavoring agent, in organic synthesis, and in the study of thiol-containing compounds. This document presents quantitative data in a clear, tabular format, outlines detailed experimental protocols for property determination, and includes a visualization of the core thermodynamic relationship governing these properties.

Physicochemical Data of 2-Pentanethiol

2-Pentanethiol, also known as sec-amyl mercaptan, is a colorless liquid with a characteristic pungent odor.^[1] Its key physical and chemical properties are summarized below.

Property	Value	Source(s)
Molecular Formula	C5H12S	[2][3][4][5][6]
Molecular Weight	104.21 g/mol	[3][6]
Boiling Point	112.9 °C to 118 °C at 760 mmHg	[1][2][3][7]
Vapor Pressure	23.2 mmHg at 25 °C	[2][3][8]
Melting Point	-169 °C	[2][3][7]
Flash Point	15 °C to 36 °C	[1][2][3]
Density	~0.83 g/cm ³	[1]
Water Solubility	Slightly soluble	[3]

Experimental Protocols for Determination of Boiling Point and Vapor Pressure

Accurate determination of boiling point and vapor pressure is essential for the safe handling, purification, and application of **2-Pentanethiol**. Standardized methods, such as those outlined by ASTM International and the Organisation for Economic Co-operation and Development (OECD), ensure data reliability and reproducibility.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the surrounding atmospheric pressure.[5] For a pure compound like **2-Pentanethiol**, the boiling point is a characteristic physical constant.

Ebulliometry (ASTM E1719)

This method involves measuring the boiling point of a liquid by determining the temperature at which the liquid and its vapor are in equilibrium at a given pressure.[4]

- Apparatus: An ebulliometer, which consists of a boiler, a Cottrell pump (to spray the boiling liquid over the thermometer), a condenser, and a calibrated temperature measuring device.

- Procedure:
 - The sample of **2-Pentanethiol** is placed in the boiler.
 - The system pressure is controlled and measured accurately.
 - The liquid is heated to its boiling point. The Cottrell pump ensures that the thermometer is wetted with the boiling liquid in equilibrium with its vapor, preventing superheating.
 - The temperature and pressure are recorded once a stable equilibrium is reached.
 - The procedure is repeated at different pressures to obtain a vapor pressure curve. The normal boiling point is the temperature at which the vapor pressure equals 101.325 kPa (1 atm).^[5]

Distillation Method

A common laboratory method for determining the boiling point of a liquid involves simple distillation.^[9]

- Apparatus: A distillation flask, a condenser, a receiving flask, a heat source, and a thermometer.
- Procedure:
 - The **2-Pentanethiol** sample is placed in the distillation flask along with boiling chips to ensure smooth boiling.
 - The apparatus is assembled with the thermometer bulb positioned just below the side arm of the distillation flask to measure the temperature of the vapor that is in equilibrium with the boiling liquid.
 - The liquid is heated, and the temperature is recorded when the vapor condensation rate is steady and the temperature reading is constant. This constant temperature is the boiling point at the measured atmospheric pressure.

Determination of Vapor Pressure

Vapor pressure is a measure of the tendency of a material to change into the gaseous or vapor state, and it increases with temperature.^[2] The relationship between vapor pressure and temperature is non-linear and is often described by the Clausius-Clapeyron relation.^[2]

Isoteniscope Method (ASTM D2879)

This static method is used for determining the vapor pressure of pure liquids.^[8]

- Apparatus: An isoteniscope, which is a U-tube manometer containing the sample, is placed in a temperature-controlled bath.
- Procedure:
 - The sample of **2-Pentanethiol** is introduced into the isoteniscope.
 - The sample is degassed by repeatedly freezing and evacuating the apparatus.
 - The temperature of the bath is raised to the desired point, and the system is allowed to reach thermal equilibrium.
 - The pressure of an inert gas is adjusted to balance the vapor pressure of the sample, as indicated by the equal levels of the liquid in the U-tube.
 - The applied pressure, which is equal to the vapor pressure of the sample, is measured. This is repeated at various temperatures to establish the vapor pressure-temperature relationship.^[8]

Gas Saturation Method (OECD Guideline 104)

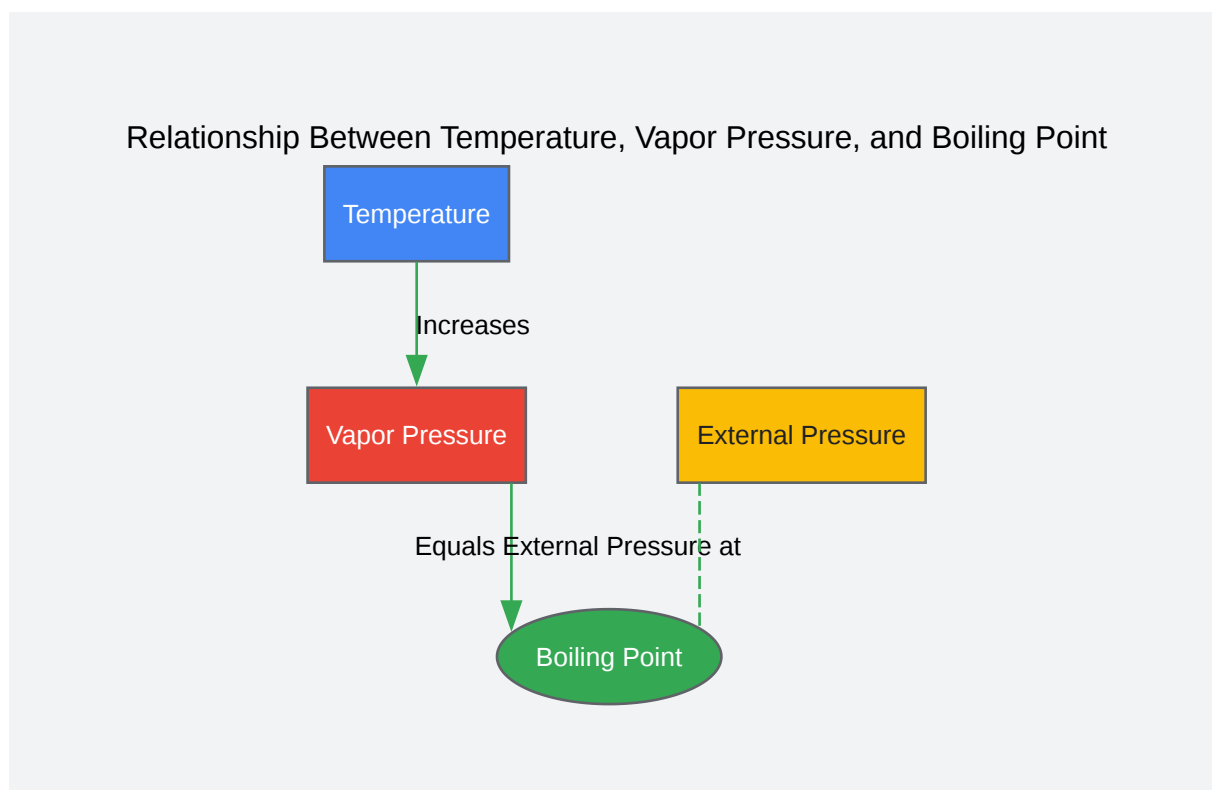
This dynamic method is suitable for determining the vapor pressure of substances with low volatility.^{[1][10]}

- Apparatus: A temperature-controlled saturation column, a source of inert gas, flow meters, and a trapping system to collect the vaporized sample.
- Procedure:

- A slow, measured stream of an inert gas (e.g., nitrogen) is passed through or over the surface of the **2-Pentanethiol** sample at a constant temperature.
- The inert gas becomes saturated with the vapor of the substance.
- The amount of vaporized substance is determined by trapping it (e.g., in a cold trap or on a sorbent) and then quantifying it (e.g., by chromatography or gravimetry).
- The vapor pressure is calculated from the amount of substance transported and the total volume of gas passed through the system.

Relationship Between Vapor Pressure, Temperature, and Boiling Point

The boiling point of a liquid is intrinsically linked to its vapor pressure. As the temperature of a liquid increases, its vapor pressure also increases. The liquid boils when its vapor pressure becomes equal to the external pressure acting on its surface. This fundamental relationship is crucial for understanding the behavior of **2-Pentanethiol** under different temperature and pressure conditions.



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Caption: The interplay between temperature, vapor pressure, and external pressure determines the boiling point of a liquid.

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- To cite this document: BenchChem. [2-Pentanethiol: A Comprehensive Technical Guide to its Physicochemical Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584482#boiling-point-and-vapor-pressure-of-2-pentanethiol]

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